

# An In-depth Technical Guide to 4-Aminodiphenylamine Sulfate

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## Compound of Interest

Compound Name: 4-Aminodiphenylamine sulfate

Cat. No.: B8048891

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This technical guide provides a comprehensive overview of **4-Aminodiphenylamine sulfate**, a chemical compound with significant applications in industrial chemistry. The document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing, offering detailed information on its chemical properties, synthesis, and key applications.

## Core Compound Data

**4-Aminodiphenylamine sulfate**, identified by the CAS number 4698-29-7, is the sulfate salt of N-phenyl-p-phenylenediamine. It is crucial to distinguish this compound from other related substances to ensure accuracy in research and industrial applications. The most reliable data indicates that this compound exists as a 2:1 salt of the aminodiphenylamine base with sulfuric acid.

A summary of the key quantitative data for **4-Aminodiphenylamine sulfate** is presented below. Please note that some properties are reported for the free base (4-Aminodiphenylamine, CAS 101-54-2) due to the limited availability of data for the sulfate salt.

Property	Value	Notes
IUPAC Name	bis(N-phenylbenzene-1,4-diamine);sulfuric acid	For the sulfate salt
CAS Number	4698-29-7	For the sulfate salt
Molecular Formula	C <sub>24</sub> H <sub>26</sub> N <sub>4</sub> O <sub>4</sub> S	Corresponds to 2(C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> )·H <sub>2</sub> SO <sub>4</sub>
Molecular Weight	466.55 g/mol	For the sulfate salt
Appearance	Light grey to medium gray powder	For the sulfate salt
Boiling Point	354.7 °C at 760 mmHg	Data for the free base
Density	1.167 g/cm <sup>3</sup>	Data for the free base[1]
Flash Point	197.8 °C	Data for the free base[1][2]

## Synthesis of 4-Aminodiphenylamine

The industrial synthesis of 4-aminodiphenylamine, the base compound of the sulfate salt, is a critical process for the production of various downstream products, including antioxidants and dyes. The most common synthetic routes involve the condensation of aniline with nitrobenzene, followed by a reduction step. This process is favored for its efficiency and use of readily available starting materials.

This protocol is based on a resource-efficient method that combines the condensation and reduction steps in a single reaction vessel.

Materials:

- Aniline
- Nitrobenzene
- Tetramethylammonium hydroxide (as a base catalyst)
- Sodium hydroxide

- Raney Ni-Al alloy (as a reducing agent)
- Aluminum powder (as a reducing agent)
- Water
- Dichloromethane (for extraction)
- Celite (for filtration)

Procedure:

- Condensation Reaction:
  - In a suitable reaction vessel, charge aniline and nitrobenzene in a molar ratio of approximately 11:1.
  - Add an aqueous solution of tetramethylammonium hydroxide and sodium hydroxide to the mixture. A dark purple solution will form.
  - Heat the reaction mixture to 80°C and stir for 2 hours. This step leads to the formation of 4-nitrodiphenylamine and 4-nitrosodiphenylamine intermediates.
- Reduction Reaction:
  - After the condensation step, add water to the reaction mixture.
  - Gradually add Raney Ni-Al alloy and aluminum powder to the vessel over a period of 30 minutes.
  - Continue stirring the mixture at 80°C for 3 hours to facilitate the reduction of the nitro and nitroso intermediates to 4-aminodiphenylamine.
- Work-up and Isolation:
  - Cool the reaction mixture to room temperature.
  - Filter the mixture through Celite to remove the metal powders.

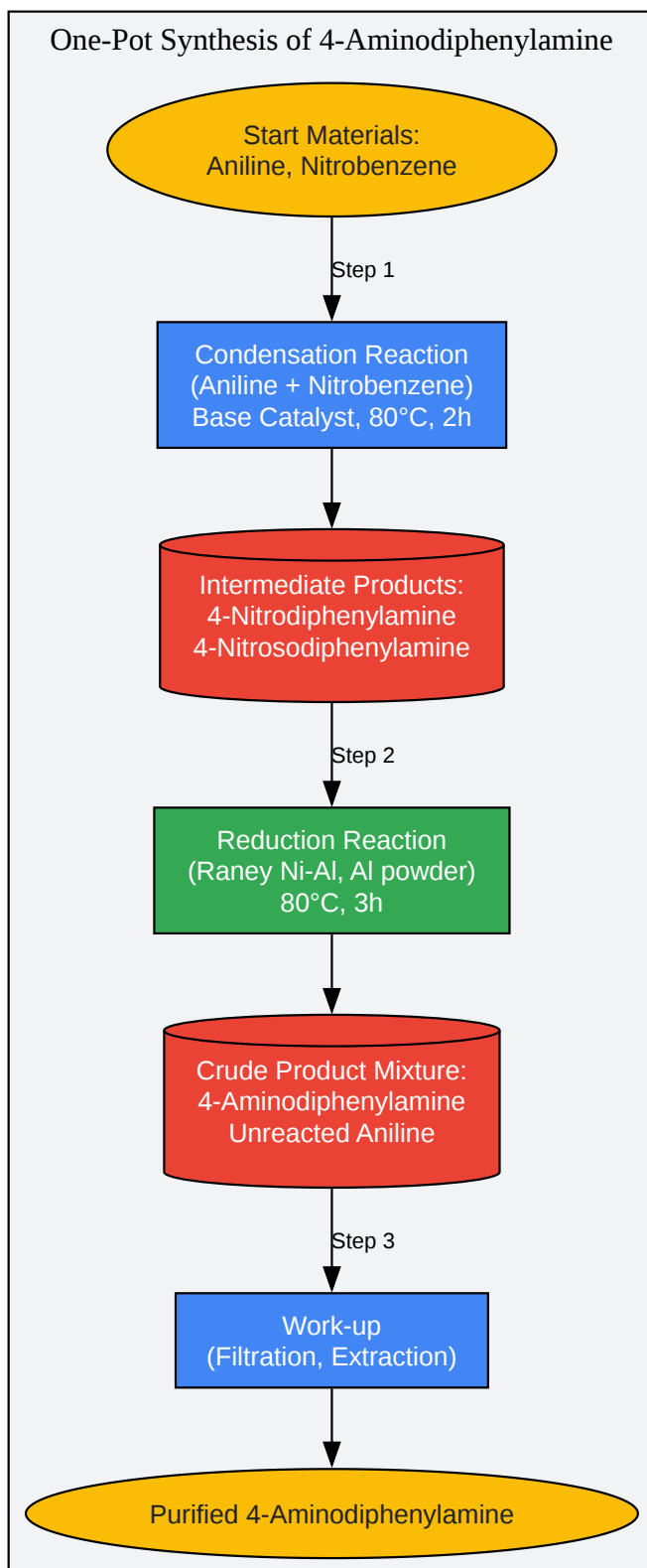
- Wash the filter cake with dichloromethane.
- The resulting filtrate will contain the product, 4-aminodiphenylamine, and unreacted aniline. These can be separated by standard purification techniques such as distillation or chromatography.

## Industrial Applications and Significance

4-Aminodiphenylamine and its derivatives are of significant industrial importance. The primary application of 4-aminodiphenylamine is as an intermediate in the synthesis of antiozonants, particularly 6PPD, which is a vital component in the manufacturing of rubber products to prevent degradation from ozone exposure. It is also used in the production of certain dyes and as an antioxidant in fuels and lubricants<sup>[3][4]</sup>. The sulfate salt, being a stable solid, is often used as a convenient form for handling and storage in these applications.

## Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the one-pot synthesis of 4-aminodiphenylamine.



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Caption: A flowchart illustrating the one-pot synthesis of 4-aminodiphenylamine.

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## References

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